

# An In-depth Technical Guide to Hydroxymethyl Acrylate Monomer (CAS 15731-80-3)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hydroxymethyl acrylate*

Cat. No.: *B8274460*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Hydroxymethyl acrylate** (HMA), identified by CAS number 15731-80-3, is a functional acrylic monomer with significant potential in the development of advanced biomaterials and drug delivery systems. Its structure incorporates both a polymerizable acrylate group and a reactive primary hydroxyl group, enabling the synthesis of hydrophilic and functional polymers. This technical guide provides a comprehensive overview of **hydroxymethyl acrylate**, including its chemical and physical properties, synthesis methodologies, polymerization characteristics, and potential applications, with a particular focus on the biomedical and pharmaceutical fields. Due to the limited availability of specific experimental data for **hydroxymethyl acrylate**, this guide draws parallels with its close structural analogs, such as hydroxyethyl acrylate (HEA) and methyl 2-(hydroxymethyl)acrylate, to provide a thorough and practical resource.

## Introduction

**Hydroxymethyl acrylate** is a valuable monomer for the synthesis of functional polymers. The presence of the hydroxyl group imparts hydrophilicity to the resulting polymers and provides a site for post-polymerization modification, allowing for the covalent attachment of drugs, targeting moieties, or other functional molecules. This dual functionality makes poly(**hydroxymethyl acrylate**) (PHMA) an attractive candidate for the design of hydrogels, drug delivery vehicles, and biocompatible coatings.

## Physicochemical Properties

A summary of the key physicochemical properties of **hydroxymethyl acrylate** is presented in Table 1. This data is primarily sourced from publicly available databases such as PubChem.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Hydroxymethyl Acrylate**

Property	Value	Reference
CAS Number	15731-80-3	<sup>[1]</sup>
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub>	<sup>[1]</sup>
Molecular Weight	102.09 g/mol	<sup>[1]</sup>
IUPAC Name	hydroxymethyl prop-2-enoate	<sup>[1]</sup>
Appearance	Not specified (expected to be a liquid)	
Boiling Point	Not specified	
Melting Point	Not specified	
Density	Not specified	
Solubility	Expected to be soluble in water and common organic solvents	
Hydrogen Bond Donor Count	1	<sup>[1]</sup>
Hydrogen Bond Acceptor Count	3	<sup>[1]</sup>
Rotatable Bond Count	3	<sup>[1]</sup>

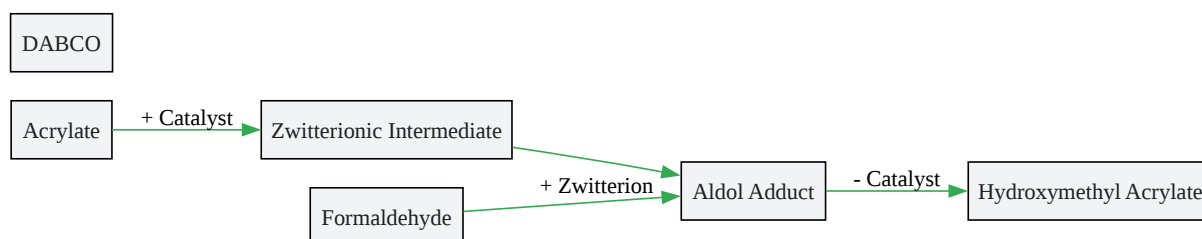
## Synthesis of Hydroxymethyl Acrylate

The primary synthetic route to  $\alpha$ -**hydroxymethyl acrylates** is the Baylis-Hillman reaction.<sup>[2][3]</sup> This reaction involves the coupling of an activated alkene (an acrylate) with an aldehyde

(formaldehyde in this case) in the presence of a nucleophilic catalyst, typically a tertiary amine like 1,4-diazabicyclo[2.2.2]octane (DABCO).[4]

## Baylis-Hillman Reaction Pathway

The general mechanism of the Baylis-Hillman reaction for the synthesis of **hydroxymethyl acrylate** is depicted below.



[Click to download full resolution via product page](#)

Caption: Baylis-Hillman reaction pathway for **hydroxymethyl acrylate** synthesis.

## Experimental Protocol: Synthesis of a 2-Hydroxymethyl Acrylate Compound (Representative)

While a highly detailed, peer-reviewed protocol for the synthesis of neat **hydroxymethyl acrylate** is not readily available, the following procedure is adapted from a Chinese patent (CN101781212B) and provides a representative method.[5] This protocol describes the synthesis of a 2-**hydroxymethyl acrylate** compound, which serves as a strong model for the target monomer.

Materials:

- Acrylate monomer (e.g., ethyl acrylate or methyl acrylate as a starting point)
- Paraformaldehyde
- Phosphoric acid (1 mol/L)

- Tetrahydrofuran (THF)
- 1,4-Diazabicyclo[2.2.2]octane (DABCO)
- Sodium carbonate solution (30%)
- Sodium chloride
- Diethyl ether
- Anhydrous magnesium sulfate

#### Procedure:

- **Preparation of Formalin Solution:** In a flask, mix paraformaldehyde (45g), water (80g), and 1 mol/L phosphoric acid (2.3ml). Seal the flask, stir, and heat to 95°C. After 4 hours, cool the solution to room temperature.[\[5\]](#)
- **Reaction Setup:** In a separate 1000ml reaction flask, dissolve the starting acrylate (e.g., 86g of methyl acrylate) and DABCO (9.6g) in THF (100ml) with stirring at 80°C until fully dissolved.[\[5\]](#)
- **Baylis-Hillman Reaction:** Add the prepared formalin solution to the acrylate/DABCO mixture. Maintain the temperature at 85°C and add 4ml of 30% sodium carbonate solution to adjust the system pH to alkaline.[\[5\]](#)
- **Work-up:** After the reaction is complete (monitoring by TLC is recommended), add sodium chloride (35g) and diethyl ether (100ml). Separate the organic phase.[\[5\]](#)
- **Extraction and Purification:** Extract the aqueous phase with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.[\[5\]](#)
- **Isolation:** Remove the solvents under reduced pressure. The crude product can be purified by vacuum distillation to yield the **2-hydroxymethyl acrylate** compound.[\[5\]](#)

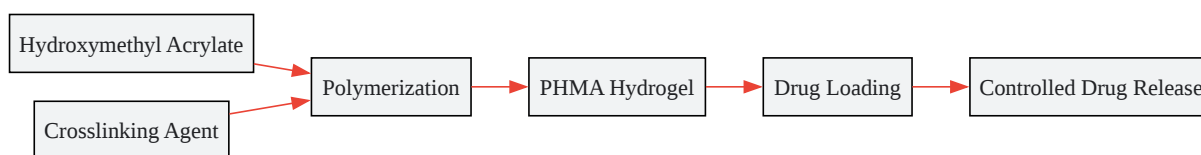
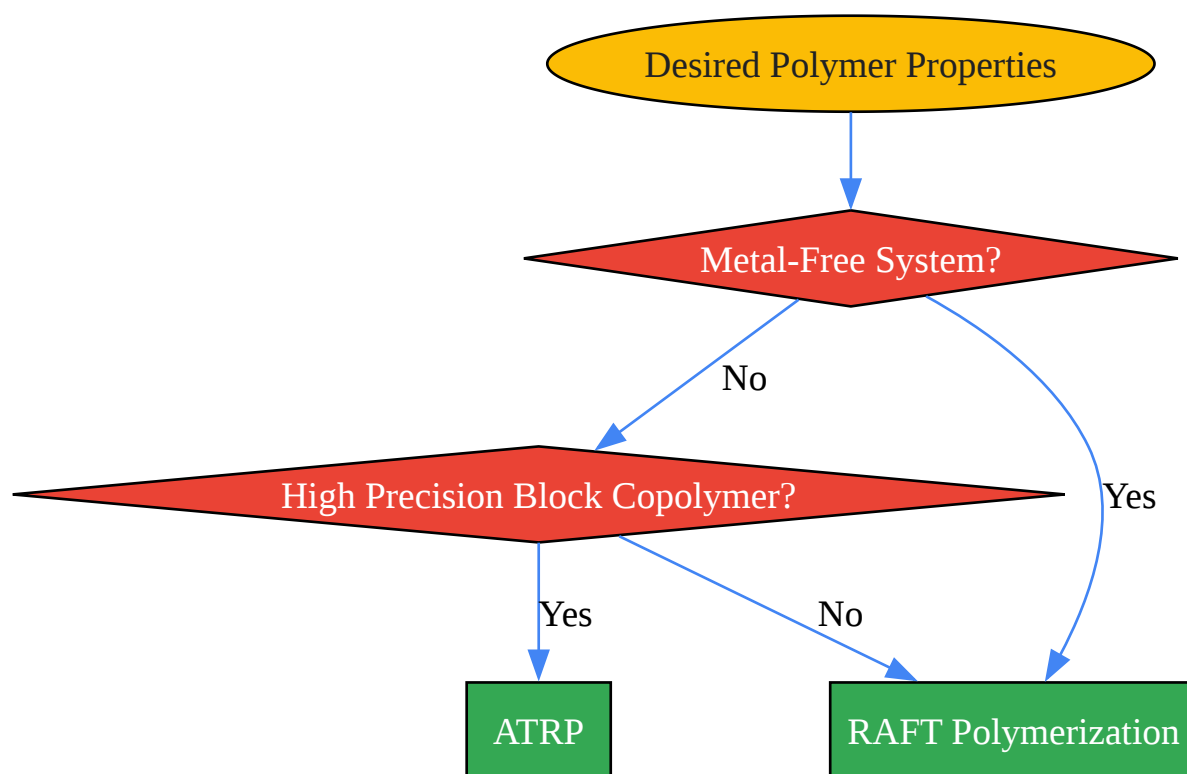
## Polymerization of Hydroxymethyl Acrylate

**Hydroxymethyl acrylate** can be polymerized through various radical polymerization techniques. The resulting polymer, poly(**hydroxymethyl acrylate**) (PHMA), is hydrophilic due to the pendant hydroxyl groups.

## Polymerization Methods

- **Free Radical Polymerization:** This is a conventional method initiated by thermal or photochemical decomposition of an initiator (e.g., AIBN, benzoyl peroxide) to generate free radicals.[6]
- **Controlled Radical Polymerization (CRP):** Techniques like Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization offer better control over polymer molecular weight, architecture, and polydispersity.[7][8][9][10] These methods are particularly valuable for synthesizing well-defined polymers for biomedical applications.

The selection between RAFT and ATRP depends on the desired polymer characteristics and experimental constraints.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hydroxymethyl acrylate | C<sub>4</sub>H<sub>6</sub>O<sub>3</sub> | CID 11217233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. arkat-usa.org [arkat-usa.org]

- 4. Baylis-Hillman Reaction [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 5. CN101781212B - Method for synthesizing 2-hydroxymethyl acrylate compound - Google Patents [[patents.google.com](https://patents.google.com)]
- 6. What is free radical polymerization? types, characteristics, reaction mechanism, and typical methods with examples | Information | FUJIFILM Wako Chemicals Europe GmbH [[specchem-wako.fujifilm.com](https://specchem-wako.fujifilm.com)]
- 7. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 8. [resolvemass.ca](https://www.resolvemass.ca) [[resolvemass.ca](https://www.resolvemass.ca)]
- 9. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 10. Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation Chain-Transfer (RAFT) Polymerization | TCI AMERICA [[tcichemicals.com](https://www.tcichemicals.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Hydroxymethyl Acrylate Monomer (CAS 15731-80-3)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8274460#hydroxymethyl-acrylate-monomer-cas-15731-80-3>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)